

# Molecular weight of Diisopentyl Phthalate-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopentyl Phthalate-d4*

Cat. No.: *B585366*

[Get Quote](#)

## Technical Guide: Diisopentyl Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Diisopentyl Phthalate-d4**, a deuterated analog of Diisopentyl Phthalate. This isotopically labeled compound is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods for environmental monitoring and toxicology studies. Its known fetotoxicity, embryolethality, and teratogenicity make it a subject of significant research interest.[\[1\]](#)[\[2\]](#)

## Core Chemical and Physical Data

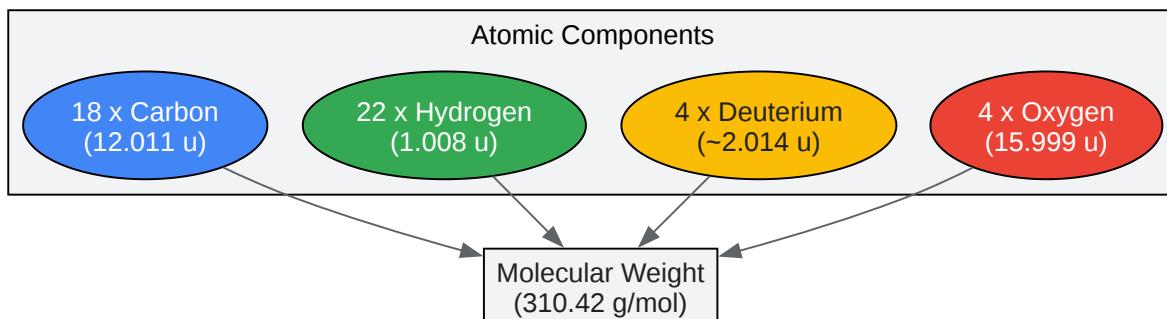
The fundamental properties of **Diisopentyl Phthalate-d4** are summarized below. These data are essential for its accurate use in quantitative analysis and experimental research.

Property	Value	Source(s)
CAS Number	1346597-80-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>18</sub> H <sub>22</sub> D <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	310.42 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Precise Molecular Weight	310.421287112	<a href="#">[1]</a>
Synonyms	1,2-Benzenedicarboxylic Acid-d4 1,2-Bis(3-methylbutyl) Ester; Phthalic Acid-d4 Diisopentyl Ester; Bis(3-methylbutyl) Phthalate-d4	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Clear Pale Yellow Oil	<a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Chloroform, Ethyl Acetate	<a href="#">[5]</a>
Storage	2-8°C Refrigerator	<a href="#">[2]</a>

## Molecular Structure and Weight Calculation

**Diisopentyl Phthalate-d4** is structurally identical to its non-labeled counterpart, with the exception of four deuterium atoms replacing four hydrogen atoms on the benzene ring. This isotopic substitution provides a distinct mass signature, crucial for its role as an internal standard.

The molecular weight is derived from the sum of the atomic weights of its constituent atoms as defined by its molecular formula: C<sub>18</sub>H<sub>22</sub>D<sub>4</sub>O<sub>4</sub>.



[Click to download full resolution via product page](#)

Caption: Logical diagram illustrating the atomic contribution to the molecular weight of **Diisopentyl Phthalate-d4**.

## Applications and Experimental Protocols

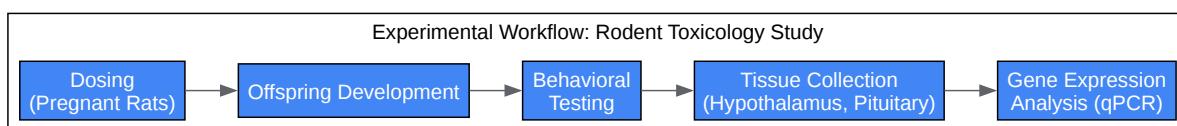
**Diisopentyl Phthalate-d4** serves as a critical tool in toxicology and environmental science. Its primary application is as an internal standard for the quantification of phthalate esters in various matrices.<sup>[1]</sup> Below are summaries of experimental protocols where this compound or its non-labeled analogue is used.

### Protocol 1: Developmental Toxicity Studies in Rodents

This protocol outlines a general methodology for assessing the effects of Diisopentyl Phthalate (DiPeP) exposure during critical developmental windows in rats.

- Animal Model: Pregnant Wistar rats are used as the model organism.<sup>[6]</sup>
- Dosing Regimen: Animals are administered DiPeP by oral gavage at varying doses (e.g., 1, 10, or 100 mg/kg/day) alongside a vehicle control (e.g., canola oil). The exposure period typically covers a significant portion of gestation and lactation (e.g., gestational day 10 to post-natal day 21).<sup>[6]</sup>
- Behavioral Analysis: Male offspring are subjected to a battery of behavioral tests to assess hormone-dependent behaviors. These may include the elevated plus maze, partner preference tests, and evaluation of sexual behavior.<sup>[6]</sup>

- Gene Expression Analysis: Following behavioral testing, tissues such as the hypothalamus and pituitary are collected. Gene expression for key hormone receptors (e.g., androgen receptor, estrogen receptors) and enzymes (e.g., aromatase) is quantified using methods like qPCR.[6]
- Internal Standard Application: In related analytical procedures to measure DiPeP levels in biological samples, **Diisopentyl Phthalate-d4** would be added at a known concentration to samples and standards to correct for matrix effects and variations during sample preparation and analysis by LC-MS/MS.



[Click to download full resolution via product page](#)

Caption: Workflow for a typical developmental toxicology study involving Diisopentyl Phthalate in rats.

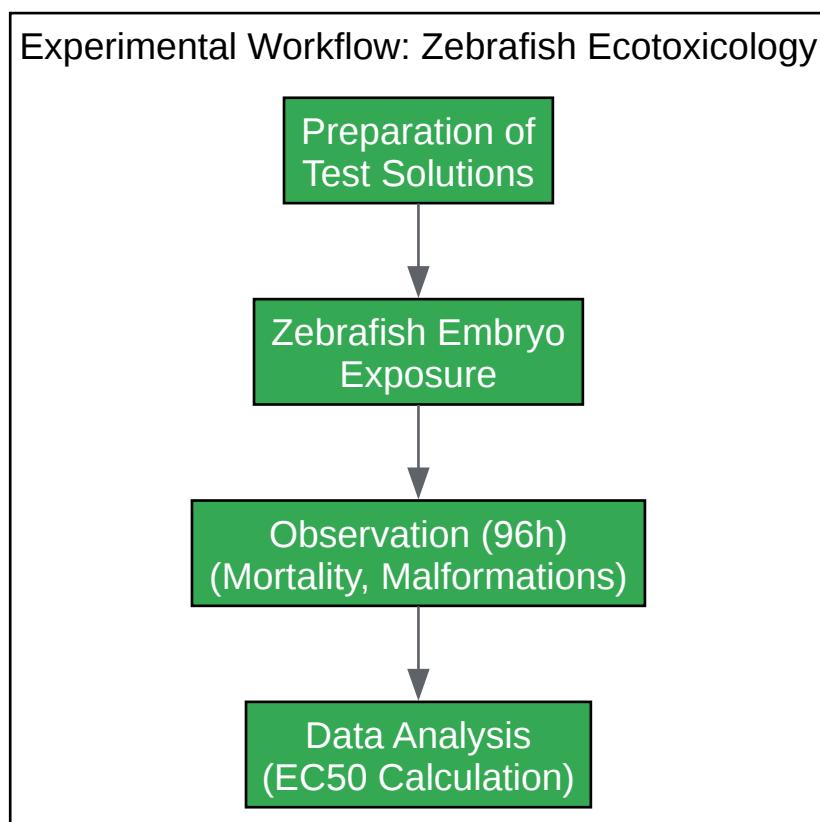
## Protocol 2: Ecotoxicology Studies in Zebrafish

This protocol describes a general approach for evaluating the toxicity of phthalates on aquatic organisms using the zebrafish (*Danio rerio*) embryo-larval model.

- Test Organism: Zebrafish embryos are used due to their rapid development and transparency.
- Exposure Solutions: Test solutions of Diisopentyl Phthalate (DiPeP) are prepared at a range of concentrations (e.g., 0.001 to 0.125 mg/L). A solvent control (e.g., 0.1% methanol) and a negative control are included.[7]
- Fish Embryo Acute Toxicity (FET) Test: Embryos are exposed to the test solutions shortly after fertilization. Over a period of 96 hours, various endpoints are recorded, including

mortality, hatching rate, and the incidence of developmental malformations (e.g., spinal deformities, edema).[7][8]

- Data Analysis: The concentration that causes an effect in 50% of the population ( $EC_{50}$ ) is calculated for various endpoints to determine the relative toxicity of the compound.[7]
- Internal Standard Use: For analytical verification of test concentrations in the exposure media, **Diisopentyl Phthalate-d4** would be used as an internal standard to ensure accurate measurement by techniques like gas or liquid chromatography-mass spectrometry.



[Click to download full resolution via product page](#)

Caption: Workflow for a fish embryo acute toxicity (FET) test using zebrafish to assess phthalate toxicity.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. xcessbio.com [xcessbio.com]
- 4. scbt.com [scbt.com]
- 5. mybiosource.com [mybiosource.com]
- 6. scholars.mssm.edu [scholars.mssm.edu]
- 7. scielo.br [scielo.br]
- 8. Exploring DiPP (diisopentyl phthalate) neurotoxicity and the detoxification process in zebrafish larvae - A Silent contaminant? - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight of Diisopentyl Phthalate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585366#molecular-weight-of-diisopentyl-phthalate-d4]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)